

Application Notes and Protocols for BMS-962212 in In Vivo Thrombosis Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

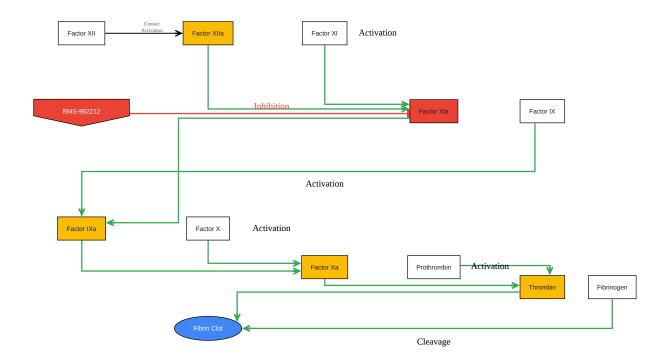
BMS-962212 is a potent, selective, and reversible small molecule inhibitor of Factor XIa (FXIa), a key enzyme in the intrinsic pathway of the coagulation cascade.[1] Targeting FXIa is a promising antithrombotic strategy with the potential for a wider therapeutic window and a reduced risk of bleeding compared to conventional anticoagulants.[1] These application notes provide detailed protocols for evaluating the antithrombotic efficacy and hemostatic effects of **BMS-962212** in established non-human primate and rabbit models of thrombosis.

Mechanism of Action

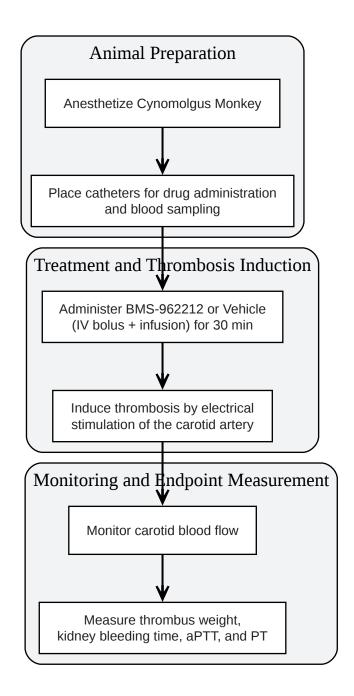
BMS-962212 directly binds to the active site of FXIa, preventing the activation of Factor IX to Factor IXa. This interruption of the intrinsic coagulation pathway leads to a reduction in thrombin generation and subsequent fibrin clot formation. Its parenteral administration allows for rapid onset and offset of action, making it suitable for acute care settings.[1]

Signaling Pathway of Factor XIa Inhibition by BMS-962212

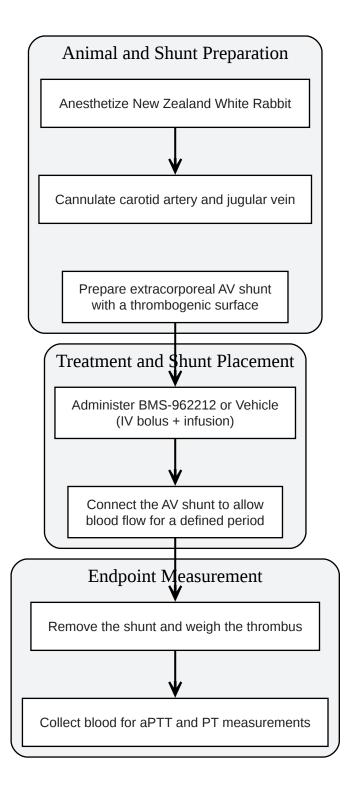












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References

- 1. First-in-human study to assess the safety, pharmacokinetics and pharmacodynamics of BMS-962212, a direct, reversible, small molecule factor XIa inhibitor in non-Japanese and Japanese healthy subjects - PMC [pmc.ncbi.nlm.nih.gov]
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